

# Xenon vs. Krypton for Satellite Propulsion: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Xenon

Cat. No.: B1202249

[Get Quote](#)

A detailed analysis of two noble gases competing for the role of primary propellant in modern electric propulsion systems.

In the domain of satellite propulsion, the choice of propellant is a critical design parameter with far-reaching implications for mission duration, payload capacity, and overall cost. For decades, **xenon** has been the gold standard for electric propulsion systems, such as Hall thrusters and ion engines, owing to its high atomic mass and low ionization energy. However, the high cost and limited availability of **xenon** have prompted a search for viable alternatives, with krypton emerging as a leading contender. This guide provides an objective comparison of **xenon** and krypton, supported by experimental data, to assist researchers and drug development professionals in understanding the trade-offs associated with each propellant.

## Performance Characteristics: A Head-to-Head Comparison

The performance of a propellant in an electric propulsion system is characterized by several key metrics, including thrust, specific impulse, and efficiency. While **xenon** generally offers superior performance in several of these areas, krypton presents a compelling case for certain mission profiles, primarily due to its lower cost.

| Parameter                                                            | Xenon  | Krypton                | Key Considerations                                                                                                                                                                                                                                                                                                                                                                  |
|----------------------------------------------------------------------|--------|------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Atomic Mass (amu) <a href="#">[1]</a>                                | 131.3  | 83.8                   | A higher atomic mass is generally desirable for generating higher thrust at a given power level.                                                                                                                                                                                                                                                                                    |
| First Ionization Energy (eV) <a href="#">[1]</a> <a href="#">[2]</a> | 12.1   | 14.0                   | Lower ionization energy leads to more efficient ion production within the thruster.                                                                                                                                                                                                                                                                                                 |
| Thrust                                                               | Higher | Lower                  | At nominal operating conditions on an SPT-100 thruster, xenon produced 82.1 mN of thrust compared to krypton's 62.9 mN. <a href="#">[3]</a>                                                                                                                                                                                                                                         |
| Specific Impulse (Isp)                                               | Lower  | Higher (theoretically) | Krypton's lower atomic mass should ideally yield a 25% higher specific impulse. <a href="#">[3]</a> <a href="#">[4]</a> However, experimental results have shown this advantage is not always realized due to lower ionization efficiency. <a href="#">[4]</a> For instance, on an SPT-100, krypton's Isp was 1568 s, only slightly better than xenon's 1511 s. <a href="#">[4]</a> |
| Thrust Efficiency                                                    | Higher | Lower                  | Xenon's lower ionization energy and                                                                                                                                                                                                                                                                                                                                                 |

higher atomic mass contribute to greater overall efficiency.[3][5] Krypton's thrust efficiency is often lower due to increased energy losses and lower propellant utilization. [3] One study on a 600W Hall thruster found krypton's beam efficiency to be 15-20% lower than xenon's.[6]

Storage Density

Higher

Lower

Xenon is denser than krypton, allowing for smaller and lighter propellant tanks for the same mission delta-V.[5]

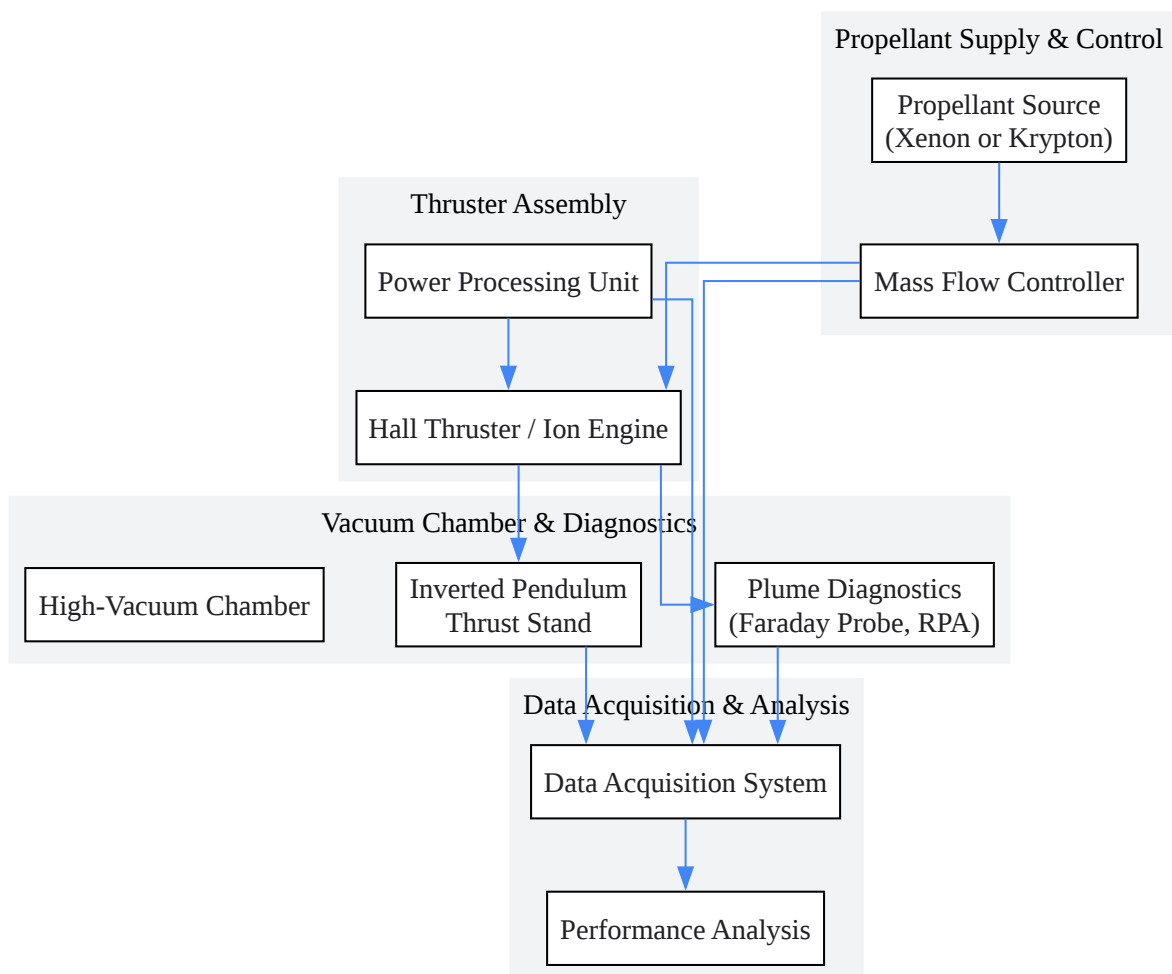
## Operational and Economic Factors

Beyond pure performance metrics, several practical considerations influence the choice between **xenon** and krypton.

| Factor                      | Xenon                 | Krypton              | Impact on Mission Design                                                                                                                                                              |
|-----------------------------|-----------------------|----------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Cost (\$/kg)                | \$5,000 - \$12,000[1] | \$2,100 - \$4,800[1] | The significantly lower cost of krypton is a primary driver for its adoption, especially for large constellations of satellites.[7]                                                   |
| Atmospheric Abundance       | ~0.087 ppm[5]         | ~1 ppm[5][7]         | Krypton is roughly 10 times more abundant than xenon, leading to a more stable supply chain.[5][7]                                                                                    |
| Thruster Lifetime & Erosion | Lower Erosion         | Higher Erosion       | The use of krypton can lead to a 1.5 to 2 times higher erosion rate of the thruster's ceramic discharge channel, potentially reducing the operational lifespan of the thruster.[1][2] |
| System Integration          | Established           | Generally Compatible | Krypton can often be used in propulsion systems designed for xenon with minimal modifications.[3] However, the lower storage density may necessitate larger tanks.[5]                 |

## Experimental Protocols for Propellant Comparison

The comparative data presented in this guide is derived from rigorous ground-based testing of electric propulsion thrusters. A typical experimental workflow is designed to characterize thruster performance with different propellants under a range of operating conditions.



[Click to download full resolution via product page](#)

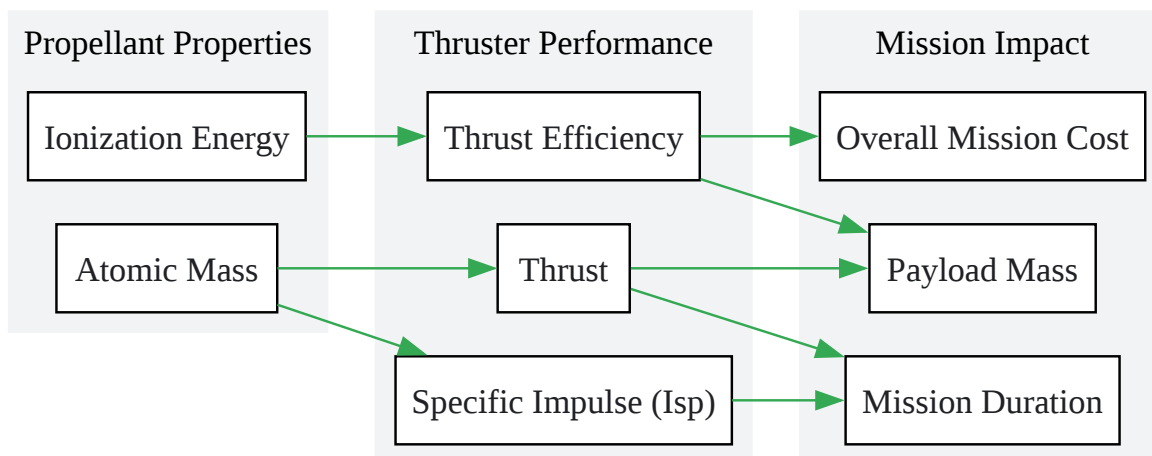
Generalized experimental workflow for electric propulsion propellant testing.

A detailed methodology for comparing **xenon** and krypton in a Hall thruster, such as the SPT-100, involves the following steps:

- **Thruster Integration and Vacuum Chamber Pump-Down:** The Hall thruster is mounted on an inverted pendulum thrust stand within a high-vacuum chamber. The chamber is then pumped down to a pressure of approximately  $1.0 \times 10^{-5}$  Torr to simulate the space environment.[3]
- **Propellant Flow Control:** The flow of either **xenon** or krypton to the thruster's anode and cathode is precisely controlled using mass flow controllers. For comparative testing, nominal flow rates are established for each propellant to achieve a specific discharge current.[3]
- **Thruster Operation and Parameter Variation:** The thruster is operated at various discharge power levels by systematically varying the discharge voltage and propellant mass flow rate. [3] This allows for a comprehensive mapping of the thruster's performance envelope with each propellant.
- **Thrust Measurement:** The thrust generated by the thruster is directly measured using the inverted pendulum thrust stand.[3]
- **Plume Diagnostics:** A suite of diagnostic tools, including Faraday probes and retarding potential analyzers, are used to characterize the ion beam exiting the thruster. These instruments measure parameters such as ion current density and ion energy distribution.[6]
- **Data Acquisition and Analysis:** All relevant data, including thrust, discharge voltage and current, propellant flow rate, and plume characteristics, are recorded by a data acquisition system. This data is then used to calculate key performance metrics such as specific impulse and thrust efficiency.

## Logical Relationship of Key Performance Parameters

The interplay between a propellant's physical properties and the resulting performance of an electric propulsion system is complex. The following diagram illustrates the logical flow from fundamental properties to key performance indicators.



[Click to download full resolution via product page](#)

Influence of propellant properties on thruster performance and mission outcomes.

## Conclusion: A Mission-Dependent Choice

The decision to use **xenon** or krypton as a propellant for satellite propulsion is not straightforward and depends heavily on the specific requirements of the mission.

**Xenon** remains the propellant of choice for missions where performance is the primary driver. Its higher thrust and efficiency enable shorter trip times for orbit-raising maneuvers and allow for greater payload mass fractions. For long-duration, deep-space missions or large, high-value geostationary satellites, the performance benefits of **xenon** often outweigh its higher cost.[5]

Krypton, on the other hand, is an attractive option for cost-sensitive missions. The proliferation of large satellite constellations in low Earth orbit, such as Starlink, has been enabled in part by the use of more economical krypton-fueled Hall thrusters.[8] For these missions, where the number of satellites is large and the individual cost per satellite needs to be minimized, the lower performance of krypton is an acceptable trade-off for its significant cost savings.

Future advancements in thruster technology may further close the performance gap between **xenon** and krypton. Research into optimizing Hall thrusters for krypton operation is ongoing, with the goal of improving efficiency and reducing thruster erosion.[9] Additionally, the investigation of other alternative propellants, such as iodine, may introduce new options for satellite propulsion systems.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. sets.space [sets.space]
- 2. spacex - What performance specification would be lower for Krypton than for Xenon in Hall effect thrusters? - Space Exploration Stack Exchange [space.stackexchange.com]
- 3. electricrocket.org [electricrocket.org]
- 4. scribd.com [scribd.com]
- 5. Reddit - The heart of the internet [reddit.com]
- 6. electricrocket.org [electricrocket.org]
- 7. rockymountainair.com [rockymountainair.com]
- 8. Ion thruster - Wikipedia [en.wikipedia.org]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Xenon vs. Krypton for Satellite Propulsion: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1202249#comparing-xenon-and-krypton-for-satellite-propulsion\]](https://www.benchchem.com/product/b1202249#comparing-xenon-and-krypton-for-satellite-propulsion)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)